

Technical Support Center: Improving the Efficiency of Laccase-Mediated Oxidation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Cerulignone*

CAS No.: *493-74-3*

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Welcome to the technical support center for laccase-mediated oxidation. This guide is designed for researchers, scientists, and drug development professionals to navigate the complexities of working with laccase enzymes. Here, you will find in-depth troubleshooting guides and frequently asked questions to help you optimize your experiments, overcome common challenges, and ensure the integrity of your results.

I. Frequently Asked Questions (FAQs)

This section addresses fundamental questions about laccase and its application in oxidation reactions.

Q1: What is laccase and how does it catalyze oxidation?

A: Laccase (EC 1.10.3.2) is a multi-copper oxidase enzyme that catalyzes the oxidation of a wide range of phenolic and non-phenolic compounds by reducing molecular oxygen to water.[1][2][3] The active site of laccase contains four copper atoms organized into three types: Type 1 (T1), Type 2 (T2), and Type 3 (T3).[4] The T1 copper site is responsible for accepting electrons from the substrate, which are then transferred to the T2/T3 trinuclear copper cluster where the

reduction of oxygen occurs.[4][5] This process generates a substrate radical, which can then undergo further reactions such as polymerization or degradation.[2]

Q2: My laccase is not oxidizing my target compound. What are the possible reasons?

A: Several factors could contribute to this issue:

- **Substrate Specificity:** Laccases exhibit broad but not universal substrate specificity.[2][3] Your target compound may not be a suitable substrate for the specific laccase you are using. The redox potential difference between the laccase and the substrate is a key determinant of reactivity.[2][5]
- **High Redox Potential of Substrate:** Many non-phenolic compounds have a high redox potential and cannot be directly oxidized by laccase.[6][7] In such cases, a redox mediator is required.
- **Incorrect Reaction Conditions:** The pH, temperature, and buffer composition of your reaction are critical for optimal enzyme activity.[8][9][10]
- **Enzyme Inactivation:** The laccase may have lost its activity due to improper storage or handling, or it may be inactivated by components in your reaction mixture.[11][12]

Q3: What is a laccase-mediator system (LMS) and when should I use it?

A: A laccase-mediator system (LMS) is employed to expand the substrate range of laccase, particularly for compounds with high redox potentials that are not susceptible to direct enzymatic oxidation.[6][7][13] The mediator is a small molecule that acts as an electron shuttle. [6] Laccase first oxidizes the mediator, which in its oxidized radical form, diffuses from the enzyme's active site and subsequently oxidizes the target substrate.[6] You should consider using an LMS when you are working with non-phenolic compounds or when the direct oxidation rate is too low for your application.[7]

Q4: How do I choose the right mediator for my experiment?

A: The choice of mediator is crucial for the success of an LMS. An ideal mediator should be an efficient substrate for laccase and its oxidized form should be stable enough to react with the target substrate.^[14] Commonly used synthetic mediators include ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) and HBT (1-hydroxybenzotriazole).^[15] Natural mediators like syringaldehyde, acetosyringone, and certain phenolic acids are also effective and can be more environmentally friendly alternatives.^{[6][15]} The selection will depend on your specific substrate and reaction conditions. It's often necessary to screen a panel of mediators to find the most effective one for your system.^[16]

Q5: How should I properly store my laccase enzyme to maintain its activity?

A: Proper storage is essential for preserving laccase activity. Generally, laccases should be stored at low temperatures, typically at 4°C for short-term storage and -20°C or lower for long-term storage.^[12] Immobilized laccases often exhibit significantly better storage stability compared to the free enzyme.^{[11][12][17]} It is also important to consider the pH of the storage buffer, as extreme pH values can lead to denaturation.^[11] Always refer to the manufacturer's instructions for specific storage recommendations for your laccase preparation.

II. Troubleshooting Guide

This section provides a structured approach to diagnosing and solving common problems encountered during laccase-mediated oxidation experiments.

Problem 1: Low or No Enzyme Activity

Possible Causes & Solutions

- Inaccurate Activity Measurement:
 - Symptom: You are not observing the expected change in absorbance or color in your activity assay.
 - Causality: The assay conditions (e.g., substrate concentration, pH, temperature) may not be optimal for your specific laccase, or there may be an issue with the calculation of enzyme units.
 - Solution:

- **Verify Assay Protocol:** Double-check the protocol for your chosen substrate (e.g., ABTS, syringaldazine, guaiacol).[\[1\]](#)[\[18\]](#)[\[19\]](#) Ensure you are using the correct wavelength and molar extinction coefficient for product detection.[\[18\]](#)[\[20\]](#)[\[21\]](#)
- **Optimize Assay Conditions:** The optimal pH for laccase activity is substrate-dependent and typically falls within the acidic range.[\[8\]](#)[\[9\]](#)[\[22\]](#) The optimal temperature can also vary significantly.[\[9\]](#)[\[23\]](#)[\[24\]](#) Perform a pH and temperature optimization experiment for your laccase and substrate combination.
- **Standardize Unit Definition:** Be aware that the definition of a laccase unit (U) can vary.[\[25\]](#) A common definition is the amount of enzyme that oxidizes 1 μmol of substrate per minute under specified conditions.[\[18\]](#)[\[20\]](#)[\[26\]](#)
- **Enzyme Denaturation/Inactivation:**
 - **Symptom:** A previously active enzyme now shows little to no activity.
 - **Causality:** Laccase can be denatured by improper storage temperatures, extreme pH, or the presence of inhibitors.[\[11\]](#)[\[27\]](#)
 - **Solution:**
 - **Check Storage Conditions:** Confirm that the enzyme has been stored at the recommended temperature.[\[12\]](#)
 - **Evaluate Buffer Composition:** Ensure the pH of your stock solution and reaction buffer is within the stability range of the enzyme. Most fungal laccases are stable in a pH range of 5 to 10.[\[10\]](#)
 - **Screen for Inhibitors:** Certain ions (e.g., azide, cyanide, halides) and chelating agents (e.g., EDTA) can inhibit laccase activity by interacting with the copper atoms in the active site.[\[4\]](#)[\[28\]](#) If your reaction mixture contains potential inhibitors, consider a buffer exchange step for your enzyme solution.
- **Substrate-Related Issues:**

- Symptom: The enzyme is active with a standard substrate like ABTS but not with your target compound.
- Causality: Your target compound may have poor solubility in the aqueous reaction buffer, or it may not be a direct substrate for the laccase.[\[29\]](#)
- Solution:
 - Improve Substrate Solubility: For poorly soluble substrates, the addition of a co-solvent may be necessary.[\[29\]](#) However, be aware that organic solvents can also inhibit laccase activity.[\[27\]](#) A careful optimization of the co-solvent concentration is required.
 - Implement a Laccase-Mediator System (LMS): If your substrate has a high redox potential, it will likely require a mediator for efficient oxidation.[\[6\]](#)[\[7\]](#)

Problem 2: Reaction Stops Prematurely or Reaction Rate Decreases Over Time

Possible Causes & Solutions

- Laccase Inactivation by Mediator Radicals:
 - Symptom: The initial reaction rate is high but quickly plateaus.
 - Causality: The radical form of the mediator, while essential for oxidizing the target substrate, can also react with and inactivate the laccase enzyme.[\[17\]](#)[\[30\]](#)
 - Solution:
 - Optimize Mediator Concentration: A high concentration of mediator can lead to a higher concentration of radicals, accelerating laccase inactivation.[\[30\]](#) Titrate the mediator concentration to find a balance between efficient substrate oxidation and enzyme stability.
 - Choose a More Stable Mediator: Some mediators generate more stable radicals that are less prone to inactivating the enzyme.[\[14\]](#)

- Include a Protective Agent: The presence of the target substrate can sometimes protect the laccase from inactivation by mediator radicals.[30]
- Product Inhibition or Inactivation:
 - Symptom: The reaction slows down as the product concentration increases.
 - Causality: The reaction products, particularly polymeric products formed from the oxidation of phenols, can precipitate and entrap or inhibit the laccase enzyme.[31] The products themselves may also act as inhibitors.[32]
 - Solution:
 - Immobilize the Laccase: Immobilization can improve the operational stability of the enzyme and make it more resistant to product inhibition.[17][32]
 - Control Reaction Conditions: Adjusting the pH or temperature may alter the nature of the reaction products and reduce their inhibitory effects.
- Oxygen Limitation:
 - Symptom: The reaction rate is lower than expected, especially in viscous solutions or at high enzyme/substrate concentrations.
 - Causality: Laccase uses molecular oxygen as a co-substrate.[1] In a sealed or poorly mixed reaction vessel, oxygen can become the limiting reagent.
 - Solution:
 - Ensure Adequate Aeration: Perform the reaction in an open vessel with vigorous stirring or sparge the reaction mixture with air or oxygen.

Problem 3: Inconsistent or Irreproducible Results

Possible Causes & Solutions

- Variability in Enzyme Preparation:

- Symptom: Different batches of enzyme or even different aliquots from the same batch give different results.
- Causality: Commercial laccase preparations can have batch-to-batch variations in activity and purity. Improper handling and storage can also lead to a loss of activity over time.
- Solution:
 - Aliquot and Store Properly: Upon receiving a new batch of enzyme, divide it into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.
 - Determine Specific Activity: Always measure the specific activity (U/mg of protein) of each new batch of enzyme before use.[\[26\]](#) This will allow you to normalize the amount of enzyme used in your experiments.
- Fluctuations in Reaction Conditions:
 - Symptom: Seemingly identical experiments yield different outcomes.
 - Causality: Small variations in pH, temperature, or incubation time can have a significant impact on laccase activity and the overall reaction efficiency.[\[19\]](#)[\[26\]](#)[\[33\]](#)[\[34\]](#)[\[35\]](#)
 - Solution:
 - Precise Control of Parameters: Use a calibrated pH meter and a temperature-controlled incubator or water bath.[\[19\]](#)[\[33\]](#) Ensure that incubation times are consistent across all experiments.
 - Prepare Fresh Buffers: Use freshly prepared buffers for each set of experiments to avoid pH drift.

III. Experimental Protocols & Data

Protocol 1: Standard Laccase Activity Assay using ABTS

This protocol provides a standardized method for determining laccase activity.

Materials:

- 100 mM Sodium Acetate Buffer (pH 5.0)
- 10 mM ABTS Stock Solution
- Laccase Enzyme Solution
- Spectrophotometer

Procedure:

- Prepare the reaction mixture by adding 2.8 mL of 100 mM sodium acetate buffer (pH 5.0) and 0.1 mL of 10 mM ABTS to a cuvette.
- Equilibrate the cuvette at the desired temperature (e.g., 25°C).
- Initiate the reaction by adding 0.1 mL of the laccase enzyme solution and mix immediately.
- Monitor the increase in absorbance at 420 nm for 3-5 minutes, taking readings every 30 seconds.[\[20\]](#)[\[21\]](#)
- Calculate the rate of change in absorbance ($\Delta A_{420}/\text{min}$) from the linear portion of the curve.
- Calculate the laccase activity using the Beer-Lambert law:
 - Activity (U/mL) = ($\Delta A_{420}/\text{min}$ * Total Volume (mL)) / (ϵ_{420} * Enzyme Volume (mL))
 - Where ϵ_{420} for ABTS cation radical is 36,000 $\text{M}^{-1}\text{cm}^{-1}$.[\[18\]](#)[\[20\]](#)

Table 1: Typical Optimal pH and Temperature for Fungal Laccases

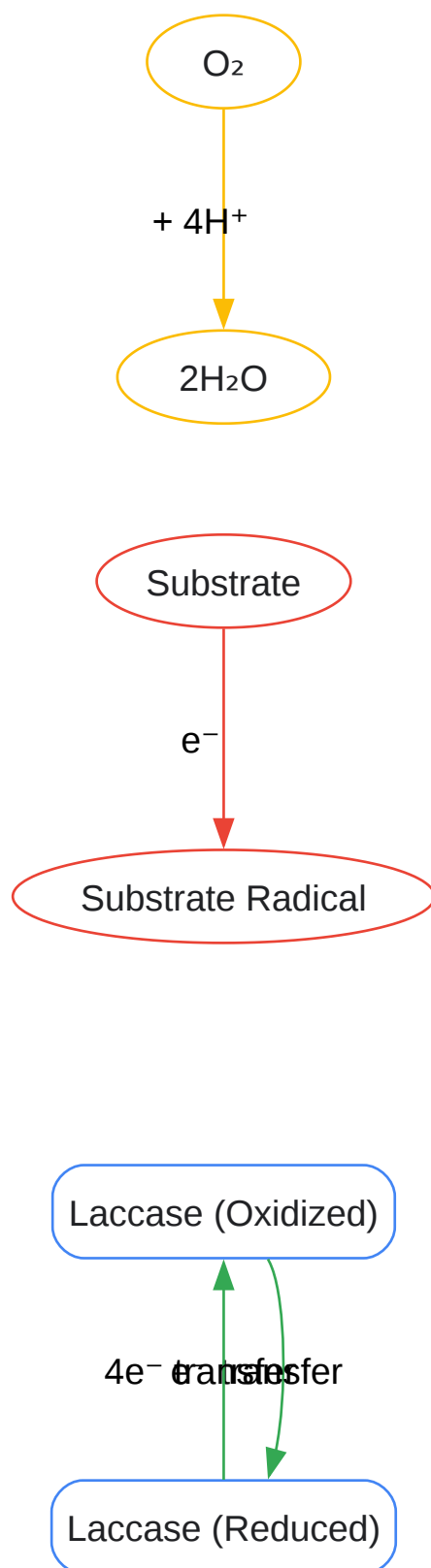
Laccase Source	Substrate	Optimal pH	Optimal Temperature (°C)	References
Trametes versicolor	ABTS	3.5 - 4.5	40 - 50	[22]
Trametes hirsuta	ABTS	5.5 - 7.5	25	[23]
Ganoderma lucidum	ABTS	3.0	60	[9]
Chaetomium thermophilum	Syringaldazine	6.0	50 - 60	[10]
Pleurotus ostreatus	Guaiacol	5.0	30	[19]
Gymnopus luxurians	ABTS	2.2	55-65	[8]

Note: Optimal conditions can vary depending on the specific strain and purification method.

IV. Visual Guides

Diagram 1: Laccase Catalytic Cycle

This diagram illustrates the basic mechanism of laccase-catalyzed oxidation.

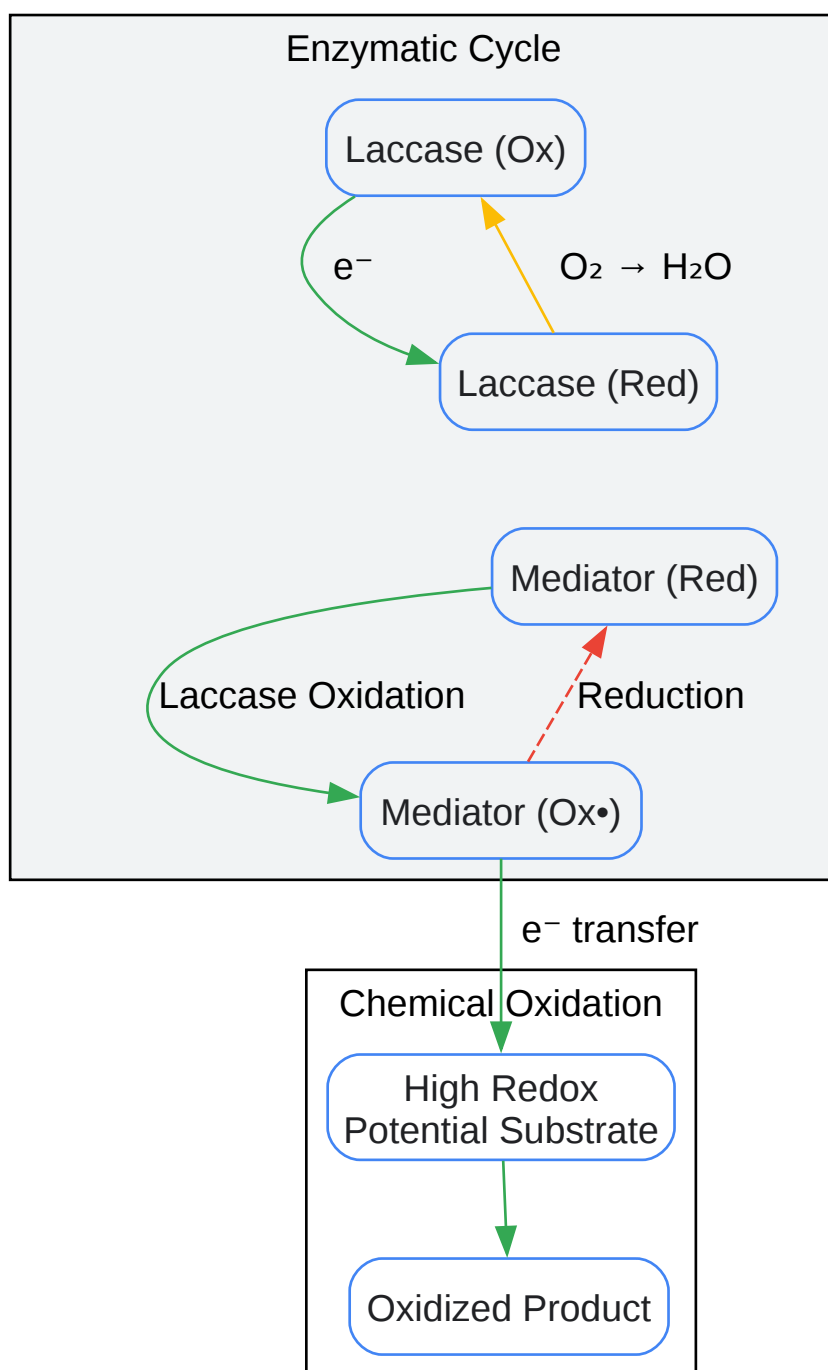


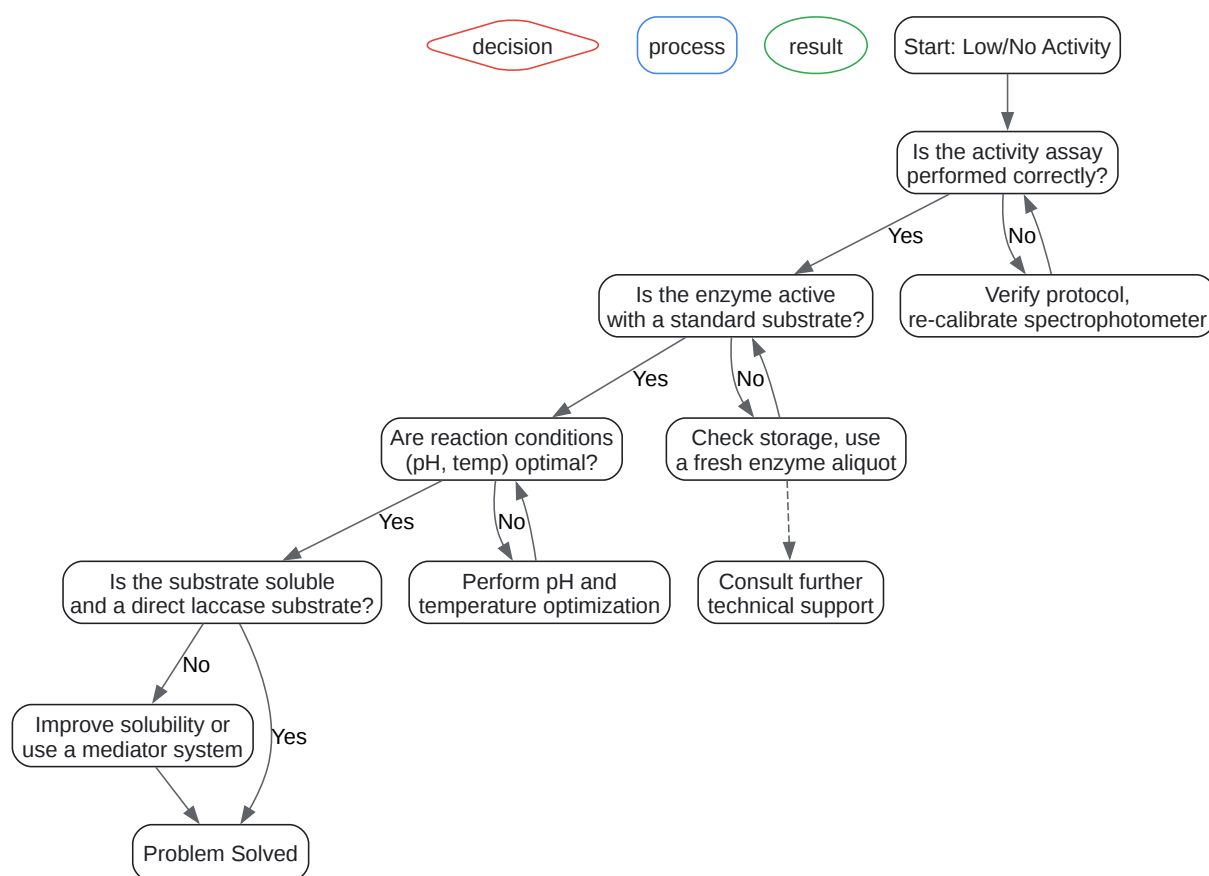
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Caption: The catalytic cycle of laccase showing substrate oxidation and oxygen reduction.

Diagram 2: Laccase-Mediator System (LMS) Workflow

This diagram shows how a mediator facilitates the oxidation of a non-phenolic substrate.





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Caption: A decision tree for troubleshooting low laccase-mediated oxidation efficiency.

V. References

- Majeau, N., et al. (2010). Natural Mediators in the Oxidation of Polycyclic Aromatic Hydrocarbons by Laccase. *Applied and Environmental Microbiology*, 76(2), 539-546. [[Link](#)]
- Morozova, O. V., et al. (2007). Laccase-Mediator Systems and Their Applications: A Review. *Applied Biochemistry and Microbiology*, 43(5), 523-535. [[Link](#)]
- Bourbonnais, R., et al. (1998). Comparison of Fungal Laccases and Redox Mediators in Oxidation of a Nonphenolic Lignin Model Compound. *Applied and Environmental Microbiology*, 64(12), 4627-4632. [[Link](#)]
- Prasetyo, E. N., et al. (2019). The Role of Natural Laccase Redox Mediators in Simultaneous Dye Decolorization and Power Production in Microbial Fuel Cells. *Molecules*, 24(15), 2824. [[Link](#)]
- Lin, H., et al. (2023). Effect of the Mediator System on Laccase Catalysis. *Encyclopedia*, 3(2), 526-536. [[Link](#)]
- Janusz, G., et al. (2017). Laccase Properties, Physiological Functions, and Evolution. *International Journal of Molecular Sciences*, 18(6), 1297. [[Link](#)]
- Girelli, A. M., & Scuto, F. R. (2011). An Easy Method for Screening and Detection of Laccase Activity. *The Open Enzyme Inhibition Journal*, 4, 1-4. [[Link](#)]
- de Oliveira, R. L., et al. (2020). Storage stability analysis of free and immobilized enzyme. *ResearchGate*. [[Link](#)]
- Singh, S., et al. (2014). Laccase Production from a Temperature and pH Tolerant Fungal Strain of *Trametes hirsuta* (MTCC 11397). *BioMed Research International*, 2014, 852195. [[Link](#)]
- Zhang, Y., et al. (2018). Determination of laccase activity. *Bio-protocol*, 8(15), e2968. [[Link](#)]
- Madhavi, V., & Lele, S. S. (2009). Laccase: Properties and Applications. *BioResources*, 4(4), 1694-1717. [[Link](#)]
- Ning, D., et al. (2021). Purification and Characterization of a Thermo- and pH-Stable Laccase From the Litter-Decomposing Fungus *Gymnopus luxurians* and Laccase Mediator

Systems for Dye Decolorization. *Frontiers in Microbiology*, 12, 707831. [[Link](#)]

- ResearchGate. (2016). How to measure laccase activity using abts? [[Link](#)]
- Ding, Z., et al. (2016). Effect of pH and temperature on the activity of laccase purified from *Ganoderma lucidum*. ResearchGate. [[Link](#)]
- Cho, S. J., et al. (2008). Production of Fungal Laccase and Its Immobilization and Stability. ResearchGate. [[Link](#)]
- Eichlerová, I., et al. (2012). Laccase activity in soils: Considerations for the measurement of enzyme activity. *Chemosphere*, 88(10), 1154-1160. [[Link](#)]
- Suda, M., et al. (2012). Laccases: Production, Expression Regulation, and Applications in Pharmaceutical Biodegradation. *Frontiers in Microbiology*, 3, 355. [[Link](#)]
- Mishra, A., & Kumar, S. (2019). Laccase: addressing the ambivalence associated with the calculation of enzyme activity. *Journal of Genetic Engineering and Biotechnology*, 17(1), 10. [[Link](#)]
- Aflori, M., et al. (2022). The Immobilization of Laccase on Mixed Polymeric Microspheres for Methyl Red Decomposition. *Polymers*, 14(24), 5489. [[Link](#)]
- Ahn, M. Y., et al. (2007). Inactivation of Enzyme Laccase and Role of Cosubstrate Oxygen in Enzymatic Removal of Phenol from Water. *Journal of Environmental Engineering*, 133(1), 66-73. [[Link](#)]
- Al-kahem Al-balawi, T. H., et al. (2017). Optimal temperature and pH for laccase activity. ResearchGate. [[Link](#)]
- Chakraborty, K., et al. (2022). Studies on Substrate Specificity of the Enzyme Laccase: an in-Silico Approach. *Trends in Carbohydrate Research*, 14(3), 1-10. [[Link](#)]
- Yadav, M., et al. (2020). Optimization of Laccase Enzyme Production by *Amesia atrobrunnea* A2: A First Report. *Current Research in Environmental & Applied Mycology*, 10(1), 1-11. [[Link](#)]

- Yilmaz, F., & Oskay, M. (2021). Optimization studies on laccase activity of *Proteus mirabilis* isolated from treatment sludge of textile industry factories. *Preparative Biochemistry & Biotechnology*, 51(8), 785-793. [[Link](#)]
- Feng, L., et al. (2018). Inactivation of Laccase by the Attack of As (III) Reaction in Water. *Environmental Science & Technology*, 52(6), 3569-3576. [[Link](#)]
- Chefetz, B., et al. (1998). Purification and Characterization of Laccase from *Chaetomium thermophilum* and Its Role in Humification. *Applied and Environmental Microbiology*, 64(9), 3175-3179. [[Link](#)]
- Bello, A. U., et al. (2020). Optimization of laccase production... *FUDMA Journal of Sciences*, 4(4), 460-468. [[Link](#)]
- Kalra, K., et al. (2013). Isolation Of Laccase Producing *Trichoderma* Spp. And Effect Of PH And Temperature On Its Activity. *International Journal of ChemTech Research*, 5(5), 2329-2335. [[Link](#)]
- Al-Bahrani, H. S., & Al-Jawary, I. A. (2022). Optimization of Laccase Production from *Marasimus Palmivorus*. *AIP Conference Proceedings*, 2394(1), 020023. [[Link](#)]
- Zhang, X., et al. (2014). Substrate specificity of the purified laccase. *ResearchGate*. [[Link](#)]
- Wikipedia. (n.d.). Laccase. [[Link](#)]
- Unuofin, J. O., et al. (2021). Optimization of growth conditions for enhancing the production of microbial laccase and its application in treating antibiotic contamination in wastewater. *Scientific Reports*, 11(1), 1716. [[Link](#)]
- Viswanath, B., et al. (2014). Fungal Laccases and Their Applications in Bioremediation. *Enzyme Research*, 2014, 163242. [[Link](#)]
- Reiss, R., et al. (2011). Inhibitors of Laccases: A Review. *ResearchGate*. [[Link](#)]
- Garmendia, L., et al. (2021). An Organic Chemist's Guide to Mediated Laccase Oxidation. *Chemistry – A European Journal*, 27(45), 11625-11633. [[Link](#)]

- D'Annibale, A., et al. (2005). Oxidation of phenols by laccase and laccase-mediator systems. Solubility and steric issues. *Journal of Molecular Catalysis B: Enzymatic*, 32(5-6), 217-224. [\[Link\]](#)
- Saravanakumar, K., & Kathiresan, K. (2014). Characterization and kinetic properties of the purified *Trematosphaeria mangrovei* laccase enzyme. *BioMed Research International*, 2014, 859257. [\[Link\]](#)
- Camarero, S., et al. (2005). Laccases: a never-ending story. *Biotechnology and Applied Biochemistry*, 42(Pt 2), 113-120. [\[Link\]](#)
- Bilal, M., et al. (2021). Laccase-mediated degradation of emerging contaminants: unveiling a sustainable solution. *Environmental Science and Pollution Research*, 28(29), 38641-38661. [\[Link\]](#)

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Sources

- 1. 漆酶的酶学测定 (EC 1.10.3.2) [\[sigmaaldrich.com\]](#)
- 2. bioresources.cnr.ncsu.edu [\[bioresources.cnr.ncsu.edu\]](#)
- 3. researchgate.net [\[researchgate.net\]](#)
- 4. Laccase - Wikipedia [\[en.wikipedia.org\]](http://en.wikipedia.org)
- 5. Laccase Properties, Physiological Functions, and Evolution - PMC [\[pmc.ncbi.nlm.nih.gov\]](http://pmc.ncbi.nlm.nih.gov)
- 6. mdpi.com [\[mdpi.com\]](#)
- 7. Effect of the Mediator System on Laccase Catalysis | Encyclopedia MDPI [\[encyclopedia.pub\]](http://encyclopedia.pub)
- 8. Frontiers | Purification and Characterization of a Thermo- and pH-Stable Laccase From the Litter-Decomposing Fungus *Gymnopus luxurians* and Laccase Mediator Systems for Dye Decolorization [\[frontiersin.org\]](http://frontiersin.org)
- 9. researchgate.net [\[researchgate.net\]](#)

- 10. Purification and Characterization of Laccase from *Chaetomium thermophilum* and Its Role in Humification - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. Laccases: a never-ending story - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 15. Natural Mediators in the Oxidation of Polycyclic Aromatic Hydrocarbons by Laccase Mediator Systems - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 16. researchgate.net [researchgate.net]
- 17. Laccases: Production, Expression Regulation, and Applications in Pharmaceutical Biodegradation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 18. An Easy Method for Screening and Detection of Laccase Activity [openbiotechnologyjournal.com]
- 19. fjs.fudutsinma.edu.ng [fjs.fudutsinma.edu.ng]
- 20. bio-protocol.org [bio-protocol.org]
- 21. researchgate.net [researchgate.net]
- 22. (PDF) Laccase activity in soils: Considerations for the measurement of enzyme activity [academia.edu]
- 23. Laccase Production from a Temperature and pH Tolerant Fungal Strain of *Trametes hirsuta* (MTCC 11397) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 24. researchgate.net [researchgate.net]
- 25. Laccase: addressing the ambivalence associated with the calculation of enzyme activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 26. Optimization of Laccase Enzyme Production by *Amesia atrobrunnea* A2: A First Report – Biosciences Biotechnology Research Asia [biotech-asia.org]
- 27. researchgate.net [researchgate.net]
- 28. Characterization and kinetic properties of the purified *Trematosphaeria mangrovei* laccase enzyme - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 29. researchgate.net [researchgate.net]
- 30. Comparison of Fungal Laccases and Redox Mediators in Oxidation of a Nonphenolic Lignin Model Compound - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 31. researchgate.net [researchgate.net]

- [32. mdpi.com \[mdpi.com\]](#)
- [33. Optimization studies on laccase activity of Proteus mirabilis isolated from treatment sludge of textile industry factories: Optimization of laccase activity of Proteus mirabilis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [34. sphinxsai.com \[sphinxsai.com\]](#)
- [35. pubs.aip.org \[pubs.aip.org\]](#)
- To cite this document: BenchChem. [Technical Support Center: Improving the Efficiency of Laccase-Mediated Oxidation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1216784/docs#technical-support-center-improving-the-efficiency-of-laccase-mediated-oxidation\]](https://www.benchchem.com/product/b1216784/docs#technical-support-center-improving-the-efficiency-of-laccase-mediated-oxidation)

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